

false positive and false negative results in the indole test

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Compound of Interest

Compound Name: *Tryptophanase*

Cat. No.: *B13386472*

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Indole Test Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in accurately performing and interpreting indole test results.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the indole test?

The indole test is a biochemical assay that screens for the ability of a microorganism to degrade the amino acid tryptophan into indole.^{[1][2]} This reaction is catalyzed by the intracellular enzyme system known as **tryptophanase**.^{[2][3][4]} The presence of indole is detected by adding a reagent, typically Kovac's or Ehrlich's reagent, which contains p-dimethylaminobenzaldehyde (DMAB).^[1] In an acidic environment, indole reacts with DMAB to form a red-violet quinoidal compound, indicating a positive result.^{[1][2]}

Q2: What is the primary application of the indole test in a research setting?

The indole test is a crucial component of the IMViC (Indole, Methyl Red, Voges-Proskauer, and Citrate) series of tests, primarily used for the differentiation of members of the family Enterobacteriaceae.^{[1][2]} For example, it is used to distinguish indole-positive *Escherichia coli* from indole-negative members like *Klebsiella* and *Enterobacter* species.^{[1][2]} It also aids in the identification of other bacteria such as *Proteus*, *Morganella*, and *Providencia* species.^{[2][3]}

Q3: What is the difference between Kovac's reagent and Ehrlich's reagent?

Both reagents are used to detect indole, but they differ in their formulation and sensitivity. Kovac's reagent uses amyl alcohol as the solvent, while Ehrlich's reagent uses ethyl alcohol.[2][3] Ehrlich's reagent is considered more sensitive and is recommended for testing non-fermenting bacteria or anaerobes, which may produce smaller amounts of indole.[1]

Q4: Can the indole test be performed directly from a primary culture plate?

Yes, the spot indole test allows for the rapid detection of indole directly from a colony. A portion of an isolated colony is smeared onto filter paper saturated with a suitable reagent, typically one containing p-dimethylaminocinnamaldehyde (DMACA), which produces a blue to blue-green color in the presence of indole.[3][5] However, it's important to note that the tube test is generally considered more sensitive than the spot test.[3][5]

Troubleshooting Guide: False Positives & False Negatives

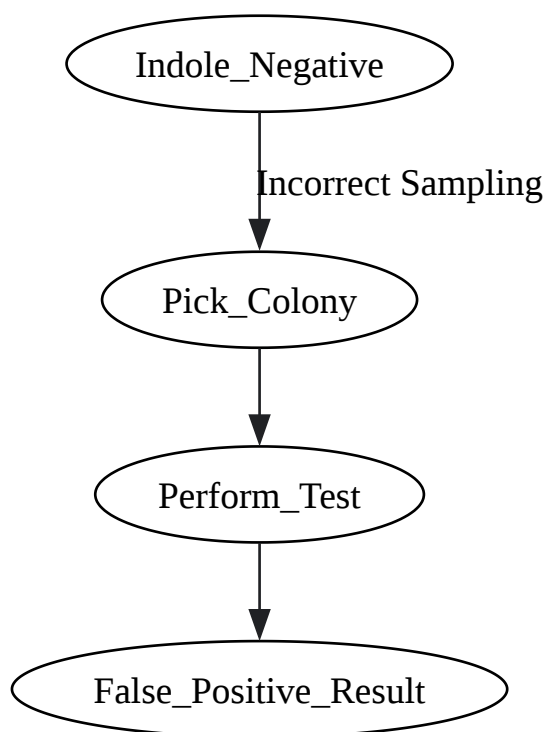
Erroneous results in the indole test can lead to misidentification of microorganisms. The following guide addresses common causes of false positive and false negative outcomes.

False Positive Results

A false positive is indicated by a red or pink color development when the organism is a true non-indole producer.

Issue 1: Indole Diffusion Between Colonies

- Cause: Indole produced by positive colonies can diffuse into the surrounding medium. If an indole-negative colony is picked from an area close to an indole-positive colony, it may appear as a false positive.[2][3][5]
- Solution: When performing the test, select well-isolated colonies. It is recommended to choose colonies that are separated by at least 5mm from colonies of different morphologies. [3][5]



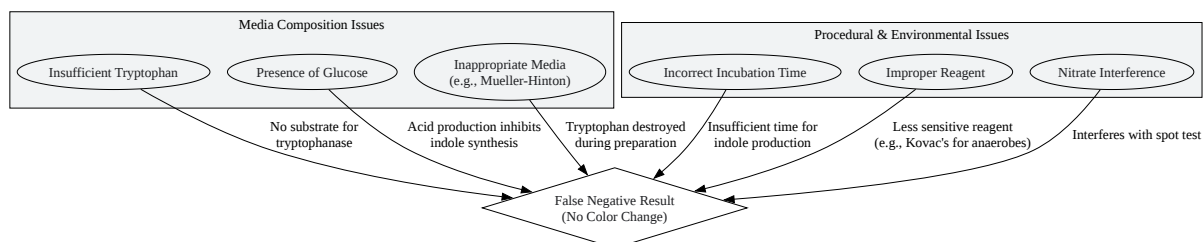
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Issue 2: Color Interference from Growth Medium

- Cause: Using inoculum from media containing dyes, such as MacConkey (MAC) or Eosin Methylene Blue (EMB) agar, can lead to color carryover that interferes with the interpretation of the result.[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Solution: Always pick colonies from non-selective and non-differential media, like Trypticase Soy Agar or Sheep Blood Agar, for the indole test.[\[1\]](#)

False Negative Results

A false negative is indicated by the absence of color change (reagent remains yellow) when the organism is a true indole producer.



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Summary of Factors Leading to Inaccurate Results

Factor	False Positive	False Negative	Rationale
Media Composition			
Insufficient Tryptophan	✓		The substrate for the tryptophanase enzyme is absent or limiting, preventing indole production.[4][6]
Presence of Glucose	✓		Glucose fermentation produces acid end products that can inhibit indole production.[3][5][7]
Use of Mueller-Hinton Agar	✓		Tryptophan is often destroyed during the acid hydrolysis of casein used to prepare this medium.[2][3][5]
Use of Media with Dyes (e.g., MAC, EMB)	✓		Carryover of the dye can interfere with the color interpretation of the final result.[2][3][5]
Procedural Errors			
Inoculum from Mixed Culture	✓	✓	Testing a single colony from a potentially mixed population can lead to an incorrect conclusion about the sample.[6]
Indole Diffusion	✓		Indole from a positive colony can diffuse into

		the medium, causing a nearby negative colony to test positive. [2] [3] [5]
Presence of Nitrate	✓	Nitrate can interfere with the spot indole test, potentially causing false-negative results. [2]
Incubation Time	✓	Insufficient incubation (less than 24 hours) may not allow for detectable levels of indole to be produced. [4] [6]

Experimental Protocols

Standard Tube Indole Test (Kovac's Reagent)

Objective: To determine the ability of an organism to produce indole from tryptophan.

Materials:

- Tryptone broth (or other suitable medium rich in tryptophan)
- Pure culture of the test organism (18-24 hour growth)
- Kovac's reagent
- Sterile inoculating loop
- Incubator (35-37°C)
- Test tubes

Procedure:

- Aseptically inoculate a tube of tryptone broth with a pure culture of the test organism.[3]
- Incubate the tube at 37°C for 24-48 hours.[1][3]
- After incubation, add 4-5 drops of Kovac's reagent directly to the surface of the broth.[5]
- Gently shake the tube to facilitate mixing of the reagent with the culture.
- Observe for a color change in the top alcohol layer within seconds to a few minutes.[1]

Interpretation:

- Positive: A pink to cherry-red layer forms at the top of the broth.[3][5]
- Negative: The reagent layer remains yellow or shows no color change.[1][5]

Spot Indole Test (DMACA Reagent)

Objective: To rapidly screen for indole production directly from an isolated colony.

Materials:

- Pure culture of the test organism (18-24 hour growth on non-selective media)
- Whatman filter paper
- Indole Spot Reagent (1% p-dimethylaminocinnamaldehyde)
- Sterile inoculating loop or wooden applicator stick

Procedure:

- Place a piece of filter paper in a petri dish.
- Saturate a small area of the filter paper with a few drops of the Indole Spot Reagent.[3]
- Using a sterile loop or stick, pick a well-isolated colony from the culture plate.
- Smear the colony onto the reagent-saturated area of the filter paper.[3]

- Observe for an immediate color change.

Interpretation:

- Positive: Development of a blue to blue-green color within 1-3 minutes.[2][3]
- Negative: The smear remains colorless or may appear light pink.[2][3]

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References

- 1. asm.org [asm.org]
- 2. microbenotes.com [microbenotes.com]
- 3. microbiologyinfo.com [microbiologyinfo.com]
- 4. aboutdarwin.com [aboutdarwin.com]
- 5. hardydiagnostics.com [hardydiagnostics.com]
- 6. carolina.com [carolina.com]
- 7. pro-lab.co.uk [pro-lab.co.uk]
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